

Phenyl 4-methylbenzenesulfonate: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Phenyl 4-methylbenzenesulfonate*

Cat. No.: *B181179*

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Introduction

Phenyl 4-methylbenzenesulfonate, also known as phenyl tosylate, is a versatile organic compound widely utilized in synthetic chemistry. It serves as a crucial intermediate and reagent in a variety of chemical transformations, most notably in cross-coupling reactions and as a protecting group for phenols. This technical guide provides an in-depth review of its chemical properties, synthesis, reactivity, and potential applications, with a focus on experimental details and data presentation for the scientific community.

Chemical and Physical Properties

Phenyl 4-methylbenzenesulfonate is a white crystalline solid at room temperature. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ O ₃ S	[1]
Molecular Weight	248.30 g/mol	[1]
Melting Point	94-95 °C	
Appearance	White crystalline powder	
CAS Number	640-60-8	
PubChem CID	223146	[1]

Spectroscopic Data

The structural characterization of **phenyl 4-methylbenzenesulfonate** is accomplished through various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
^1H NMR (CDCl_3)	7.70	d	8.1	2H, Ar-H (tosyl)
7.40–7.17	m	5H, Ar-H (phenyl)		
6.98	d	7.4		2H, Ar-H (tosyl)
2.44	s	3H, CH_3		
^{13}C NMR (CDCl_3)	149.69	C-O (phenyl)		
145.33	C-S (tosyl)			
132.48	C- CH_3 (tosyl)			
129.74	Ar-C (tosyl)			
129.60	Ar-C (phenyl)			
128.52	Ar-C (tosyl)			
127.07	Ar-C (phenyl)			
122.39	Ar-C (phenyl)			
21.70	CH_3			

Experimental Protocols

Synthesis of Phenyl 4-methylbenzenesulfonate

The most common method for the synthesis of **phenyl 4-methylbenzenesulfonate** is the esterification of phenol with p-toluenesulfonyl chloride in the presence of a base.

Reaction Scheme:



[Click to download full resolution via product page](#)**Caption: Synthesis of Phenyl 4-methylbenzenesulfonate.**

Materials and Reagents:

- Phenol
- p-Toluenesulfonyl chloride (Tosyl chloride)
- Pyridine
- Dichloromethane (CH_2Cl_2)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Hexane
- Ethyl acetate

Procedure:

- To a solution of phenol (1.0 equivalent) in dichloromethane in a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, add pyridine (1.5 equivalents).
- Cool the solution to 0 °C in an ice bath.
- Slowly add p-toluenesulfonyl chloride (1.2 equivalents) portion-wise to the stirred solution, maintaining the temperature at or below 5 °C.
- After the addition is complete, continue stirring the reaction at 0 °C for 1-2 hours, and then allow it to warm to room temperature and stir for an additional 12 hours.

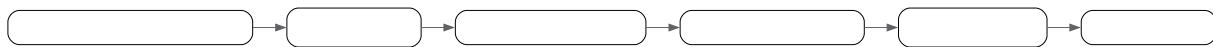
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding 1 M HCl.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer successively with 1 M HCl, saturated NaHCO_3 solution, and brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by recrystallization from a mixture of hexane and ethyl acetate to afford pure **phenyl 4-methylbenzenesulfonate** as a white solid.

Reactivity and Applications

Suzuki-Miyaura Cross-Coupling Reactions

Phenyl 4-methylbenzenesulfonate can serve as an electrophilic partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, providing an alternative to aryl halides for the formation of biaryl compounds. The tosylate group acts as a leaving group, enabling the coupling with an organoboron reagent.

General Workflow for Suzuki-Miyaura Coupling:



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Caption: General workflow for Suzuki-Miyaura coupling.

Experimental Protocol (General):

- In a Schlenk tube under an inert atmosphere, combine **phenyl 4-methylbenzenesulfonate** (1.0 equivalent), the desired arylboronic acid (1.2-1.5 equivalents), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%), and a base (e.g., K_2CO_3 , K_3PO_4 , 2.0 equivalents).

- Add a degassed solvent (e.g., toluene, dioxane, or DMF).
- Heat the reaction mixture at 80-110 °C and monitor the progress by TLC or GC-MS.
- After completion, cool the reaction to room temperature and perform an aqueous workup.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over a drying agent, filter, and concentrate.
- Purify the crude product by flash column chromatography on silica gel.

Use as a Protecting Group

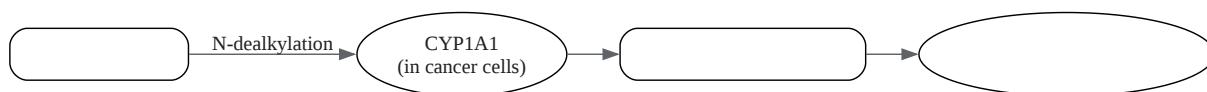
The tosylate group can be used to protect the hydroxyl group of phenols. This is particularly useful in multi-step syntheses where the phenolic hydroxyl group needs to be masked to prevent it from reacting with certain reagents. The tosyl group is generally stable to a wide range of reaction conditions and can be removed when needed.

Biological Activity

While there is limited direct research on the biological activity of **phenyl 4-methylbenzenesulfonate** itself, studies on structurally related compounds provide insights into its potential pharmacological relevance.

A class of compounds known as phenyl 4-(2-oxo-3-alkylimidazolidin-1-yl)benzenesulfonates (PAIB-SOs) have been investigated as antimitotic prodrugs.[2][3][4] These molecules are designed to be activated by the cytochrome P450 enzyme CYP1A1, which is often overexpressed in certain cancer cells, into cytotoxic metabolites that disrupt microtubule formation.[3] The core structure of these prodrugs contains the phenyl benzenesulfonate moiety.

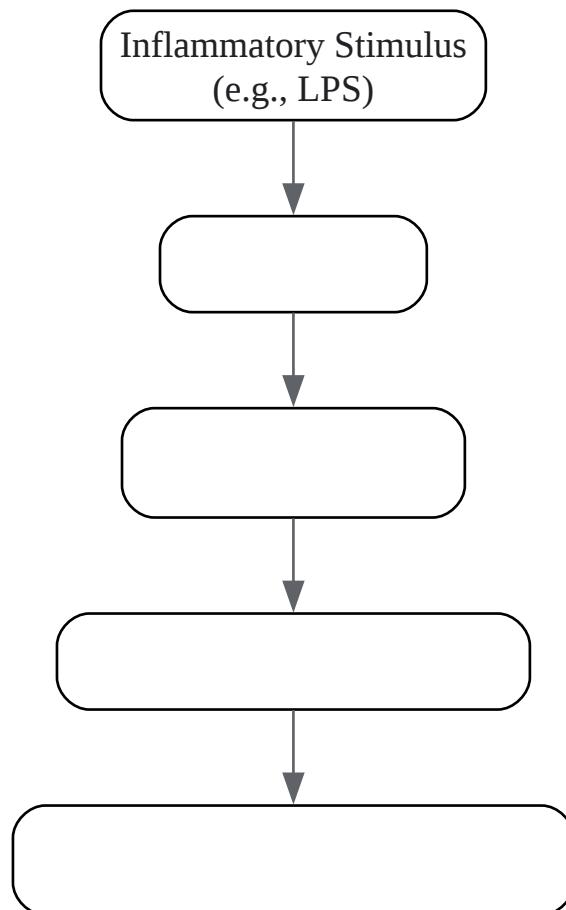
Proposed Bioactivation Pathway of PAIB-SOs:



[Click to download full resolution via product page](#)**Caption:** Proposed bioactivation of PAIB-SO prodrugs.

Furthermore, various benzenesulfonamide derivatives have been shown to exhibit anti-inflammatory activity by inhibiting cyclooxygenase (COX) enzymes, particularly COX-2.[5] The inflammatory response is often mediated by signaling pathways such as the NF- κ B pathway.[6] While not directly demonstrated for **phenyl 4-methylbenzenesulfonate**, its structural similarity to these anti-inflammatory agents suggests that it could be a scaffold for the design of novel anti-inflammatory drugs.

General Inflammatory Signaling Pathway:

[Click to download full resolution via product page](#)**Caption:** Simplified NF- κ B inflammatory signaling pathway.

Conclusion

Phenyl 4-methylbenzenesulfonate is a valuable and versatile compound in organic synthesis. Its straightforward preparation, well-characterized spectroscopic properties, and diverse reactivity make it an important tool for chemists in academia and industry. Its role in facilitating carbon-carbon bond formation via Suzuki-Miyaura coupling and as a reliable protecting group for phenols underscores its utility. While its own biological activity is not extensively studied, the demonstrated efficacy of structurally related compounds in areas such as anticancer and anti-inflammatory research highlights the potential of the phenyl benzenesulfonate scaffold in medicinal chemistry and drug discovery. This guide provides a solid foundation for researchers and professionals working with or considering the use of this important chemical entity.

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- To cite this document: BenchChem. [Phenyl 4-methylbenzenesulfonate: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b181179#literature-review-on-phenyl-4-methylbenzenesulfonate>]

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